

The Versatile Building Block: Applications of 3,4-Dimethylanisole in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,4-Dimethylanisole

Cat. No.: B1293948

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[City, State] – [Date] – **3,4-Dimethylanisole**, a readily available aromatic ether, is a versatile starting material and intermediate in organic synthesis, finding applications in the preparation of a variety of more complex molecules. Its electron-rich aromatic ring, activated by the methoxy and methyl substituents, makes it amenable to a range of electrophilic aromatic substitution reactions. This document provides detailed application notes and protocols for its use in several key synthetic transformations, aimed at researchers, scientists, and professionals in drug development.

Physicochemical Properties of 3,4-Dimethylanisole

A clear, colorless liquid at room temperature, **3,4-dimethylanisole** possesses properties that make it a convenient substrate for various organic reactions. A summary of its key physical and chemical data is presented below.

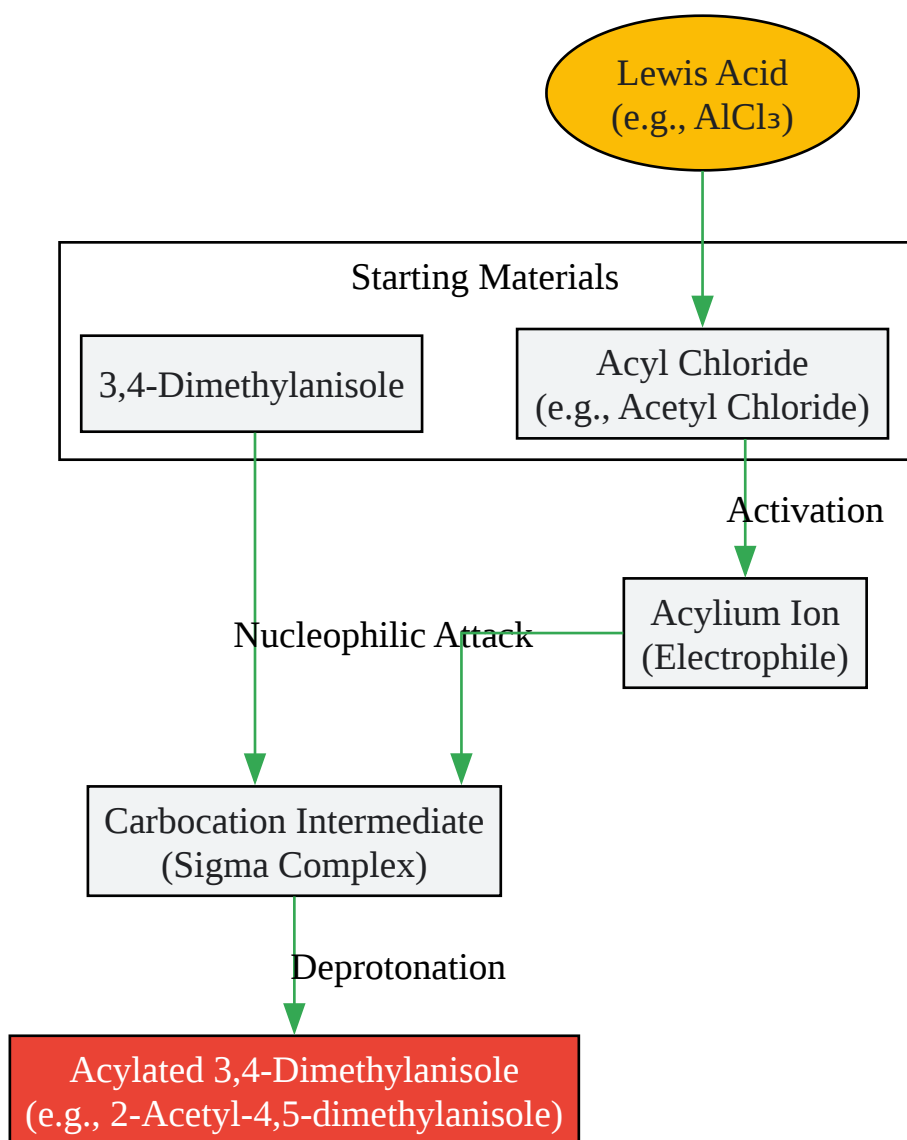
Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ O	[1][2]
Molecular Weight	136.19 g/mol	[1][2]
CAS Number	4685-47-6	[1][2]
Boiling Point	200-201 °C	
Density	0.974 g/mL at 25 °C	
Refractive Index (n ₂₀ /D)	1.517	
Solubility	Soluble in organic solvents like ethanol and ether; insoluble in water.	[2]

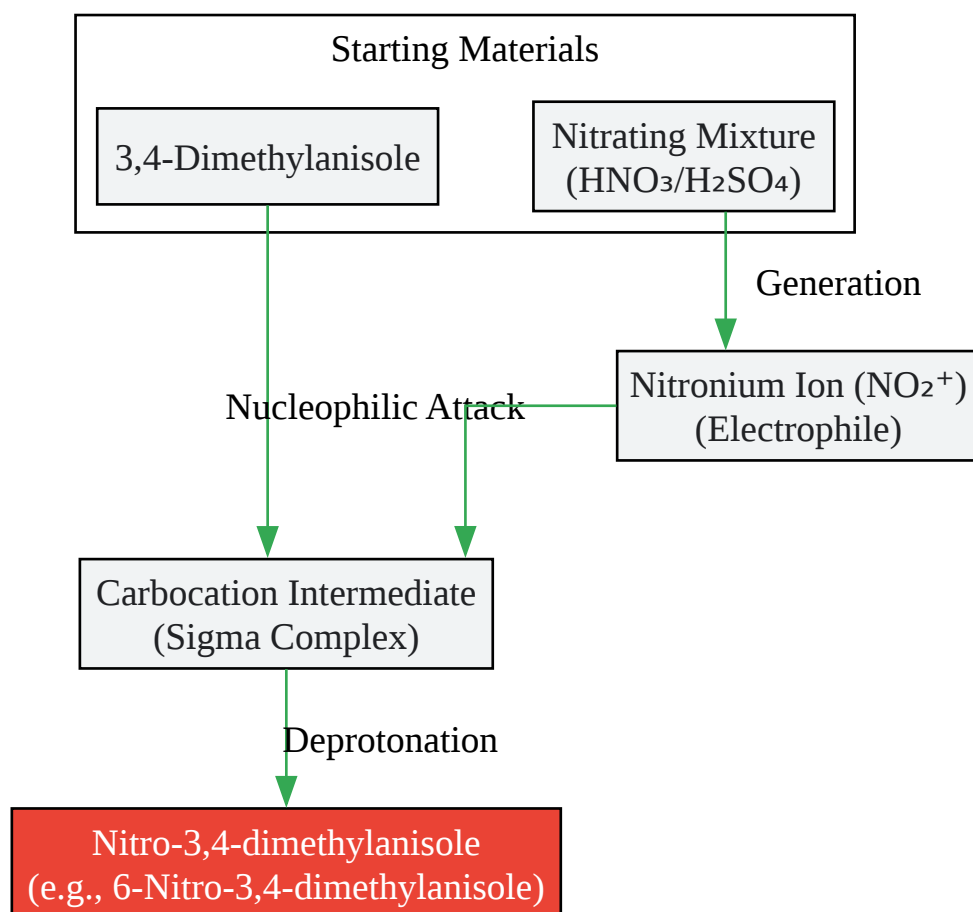
Applications in Organic Synthesis

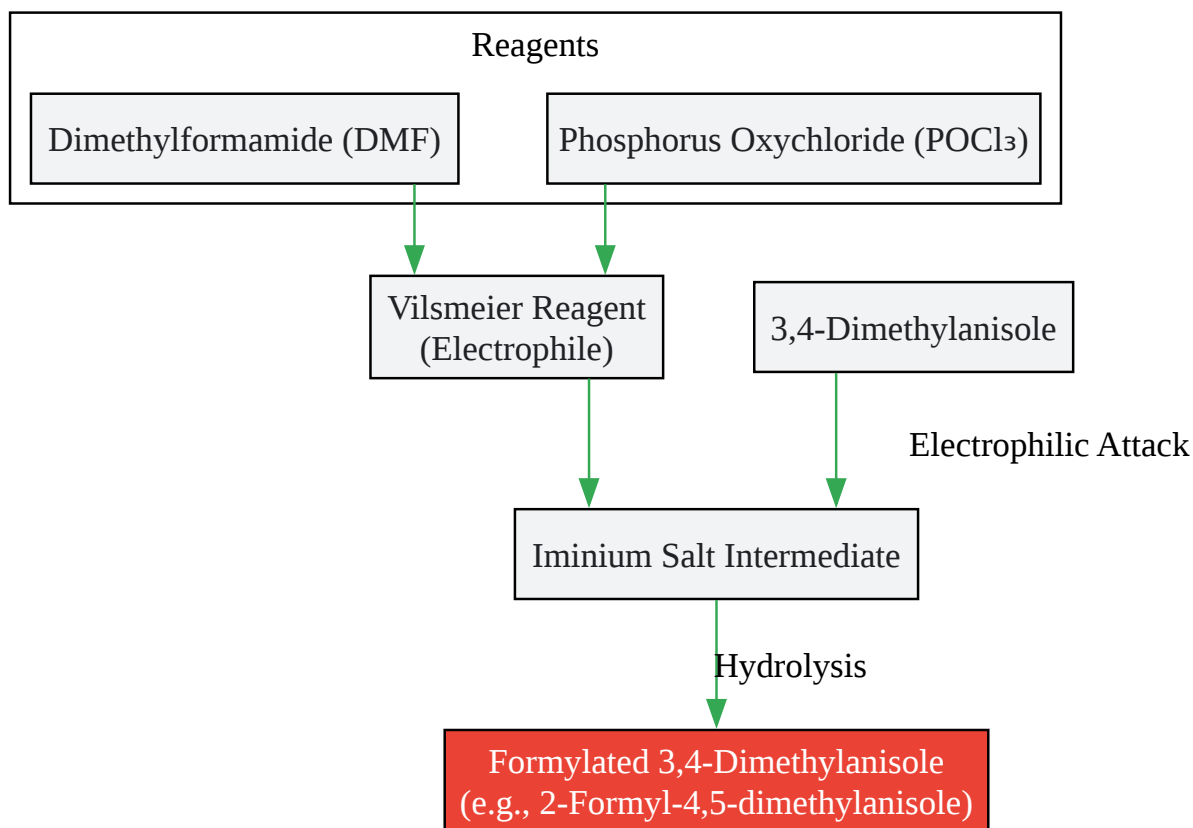
3,4-Dimethylanisole serves as a precursor in a variety of synthetic pathways, including the synthesis of pharmaceutical intermediates and other valuable organic compounds. Key reactions include Friedel-Crafts acylation, nitration, and Vilsmeier-Haack formylation.

Friedel-Crafts Acylation

The electron-rich nature of **3,4-dimethylanisole** makes it an excellent substrate for Friedel-Crafts acylation, a fundamental carbon-carbon bond-forming reaction. This reaction introduces an acyl group onto the aromatic ring, typically yielding aryl ketones which are important intermediates in medicinal chemistry.







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References

- 1. VILSMEIER REAGENT: Vilsmeier-Haack formylation reaction – My chemistry blog [mychemblog.com]
- 2. Page loading... [wap.guidechem.com]
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Email: info@benchchem.com